

# Personal protective equipment for handling SC-26196

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## Compound of Interest

Compound Name: SC-26196

Cat. No.: B126011

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## Essential Safety and Handling Guide for SC-26196

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **SC-26196**, a potent and selective  $\Delta 6$  desaturase inhibitor.

This document provides critical safety and logistical information for the laboratory use of **SC-26196** (CAS Number: 218136-59-5). Adherence to these guidelines is essential to ensure a safe research environment and prevent accidental exposure or environmental contamination.

## Hazard Identification and Safety Precautions

**SC-26196** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. All personnel handling this compound must be thoroughly trained on its potential hazards and the necessary safety protocols.

Key Safety Data:

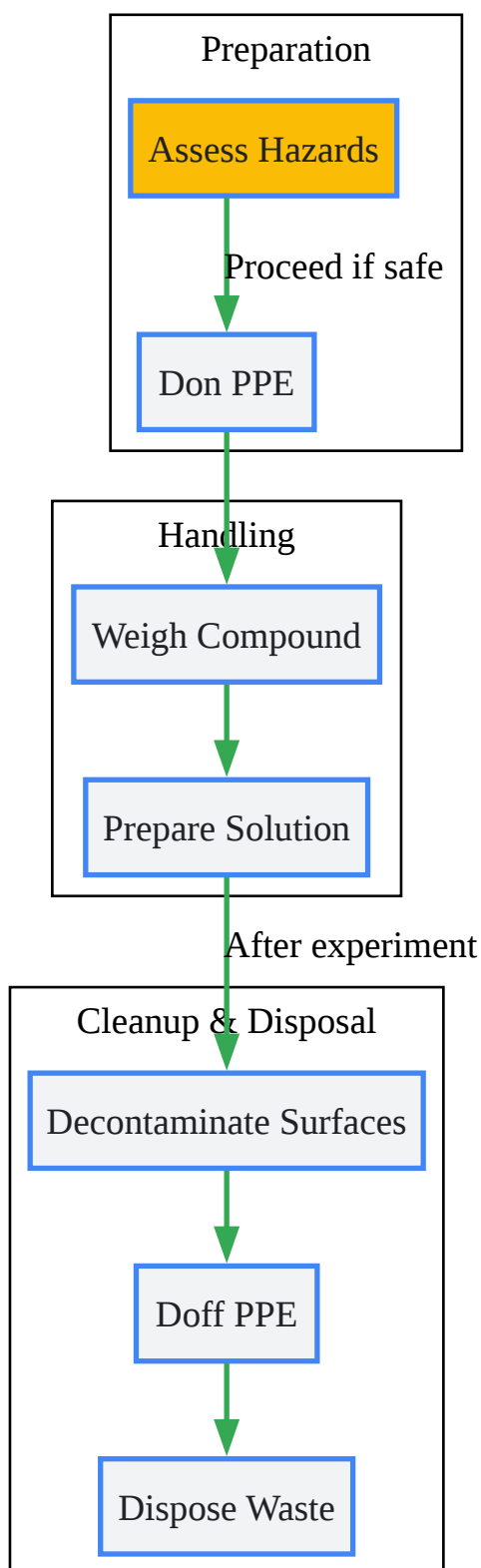
Property	Value	Reference
Molecular Formula	C <sub>27</sub> H <sub>29</sub> N <sub>5</sub>	[1]
Molecular Weight	423.55 g/mol	
Appearance	White to tan powder	
Solubility	Soluble to 25 mM in DMSO	
Storage Temperature	Store at -20°C	
GHS Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	

## Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **SC-26196** to minimize exposure risk.

PPE Category	Required Equipment
Eye Protection	Safety goggles with side-shields or a face shield in combination with goggles must be worn to protect against splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, butyl rubber) are mandatory. Always inspect gloves for integrity before use and dispose of them properly after handling the compound.
Body Protection	A lab coat or impervious clothing is required to prevent skin contact.
Respiratory	A suitable respirator should be used if there is a risk of generating dust or aerosols, especially when handling the powder form.

Logical Workflow for Safe Handling of **SC-26196**:



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Caption: Workflow for the safe handling and disposal of **SC-26196**.

## Operational and Disposal Plans

A clear and concise plan for the use and disposal of **SC-26196** is crucial for maintaining a safe laboratory environment.

## Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **SC-26196** in DMSO.

Materials:

- **SC-26196** powder
- Anhydrous DMSO
- Appropriate glassware (e.g., volumetric flask)
- Calibrated balance
- Vortex mixer or sonicator

Procedure:

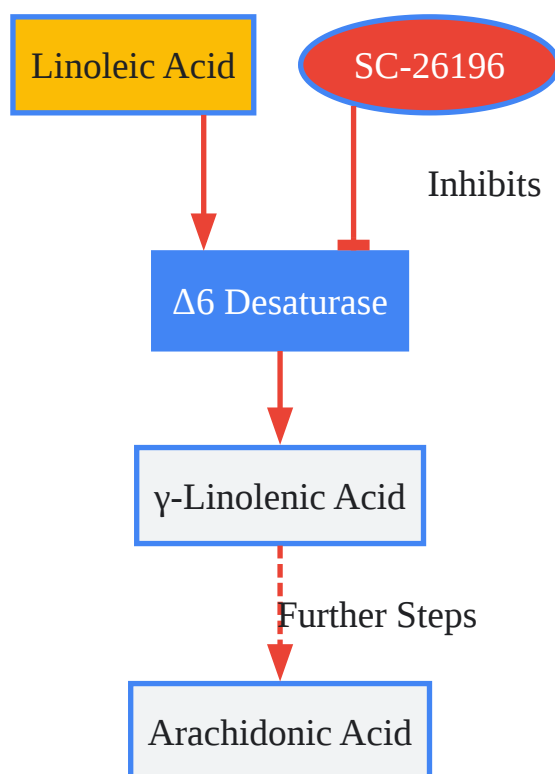
- Preparation: Ensure all work is conducted in a chemical fume hood. Put on all required personal protective equipment.
- Weighing: Carefully weigh the desired amount of **SC-26196** powder using a calibrated balance. Avoid generating dust.
- Dissolving: Add the weighed **SC-26196** to the appropriate volumetric flask. Add a portion of the DMSO and vortex or sonicate until the solid is completely dissolved.
- Final Volume: Add DMSO to the final desired volume and mix thoroughly.
- Storage: Store the stock solution at -20°C in a tightly sealed container.

## Disposal Plan

Proper disposal of **SC-26196** and contaminated materials is critical to prevent environmental harm.

- **Chemical Waste:** All unused **SC-26196** and solutions containing the compound must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not pour down the drain.
- **Contaminated Materials:** All disposable labware, gloves, and other materials that have come into contact with **SC-26196** should be collected in a designated, sealed hazardous waste container for proper disposal.
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent (e.g., DMSO), and the rinsate collected as hazardous waste. The defaced or removed original label on the container should be disposed of according to institutional guidelines.

Signaling Pathway Inhibition by **SC-26196**:



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Caption: **SC-26196** inhibits the conversion of linoleic acid to γ-linolenic acid.

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## References

- 1. SC-26196|218136-59-5|MSDS [dcchemicals.com]
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